

Essential Safety and Operational Guide for Handling Methyl 6-hydroxy-5-nitronicotinate

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Compound of Interest

Compound Name: Methyl 6-hydroxy-5-nitronicotinate

Cat. No.: B1287786

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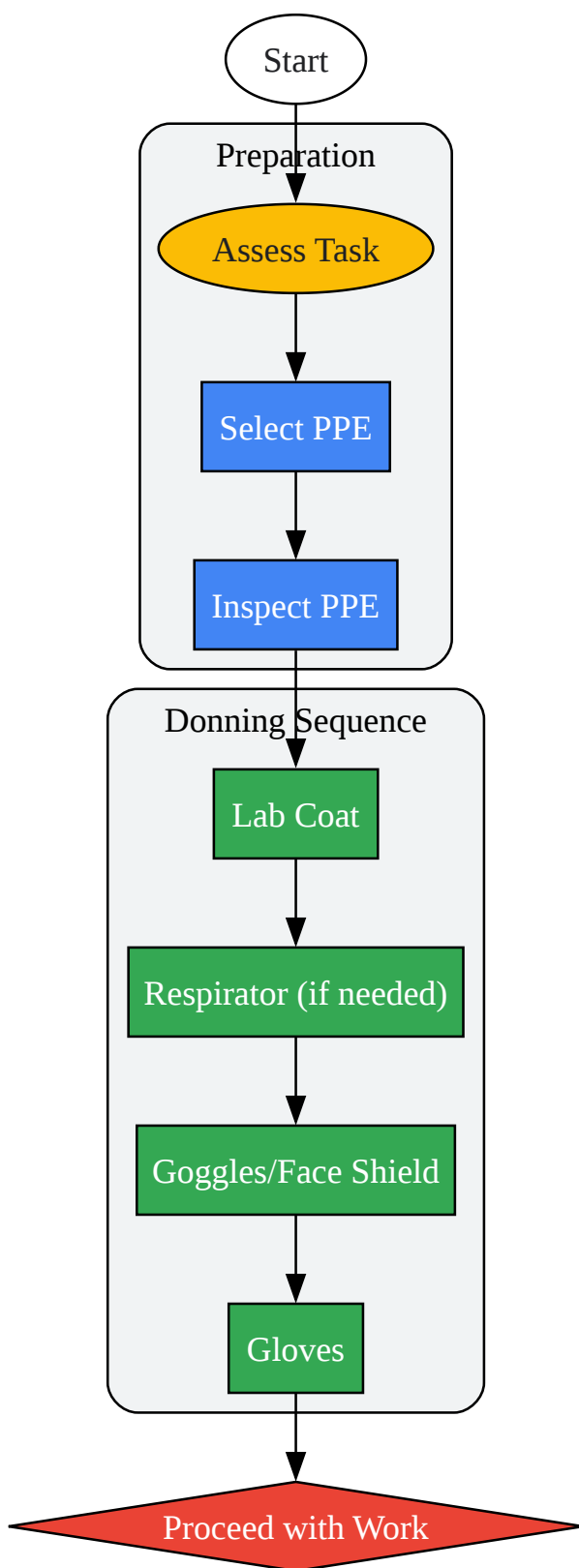
This guide provides critical safety and logistical information for the handling and disposal of **Methyl 6-hydroxy-5-nitronicotinate** (CAS No. 222970-61-8). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 6-hydroxy-5-nitronicotinate is classified as a substance that causes severe skin burns and eye damage.^[1] Appropriate PPE is mandatory to prevent exposure.

Minimum PPE Requirements:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	To prevent skin contact and burns.[2]
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield is required if there is a splash hazard.	To protect eyes from contact and severe damage.
Skin and Body Protection	Laboratory coat. Additional protective clothing may be necessary based on the scale of work.	To prevent contamination of personal clothing and skin.[2]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required for operations with a potential for aerosol or dust generation.	To avoid inhalation, which may cause respiratory irritation.[2] [3]



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Safe Handling and Storage

Operational Plan:

- Ventilation: Always handle **Methyl 6-hydroxy-5-nitronicotinate** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Avoidance of Contact: Prevent contact with skin, eyes, and clothing.
- Aerosol and Dust Prevention: Avoid the formation of dust and aerosols during handling.[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling the substance.[\[3\]](#)
- Ignition Sources: Keep away from heat and sources of ignition. Use non-sparking tools.[\[2\]](#)

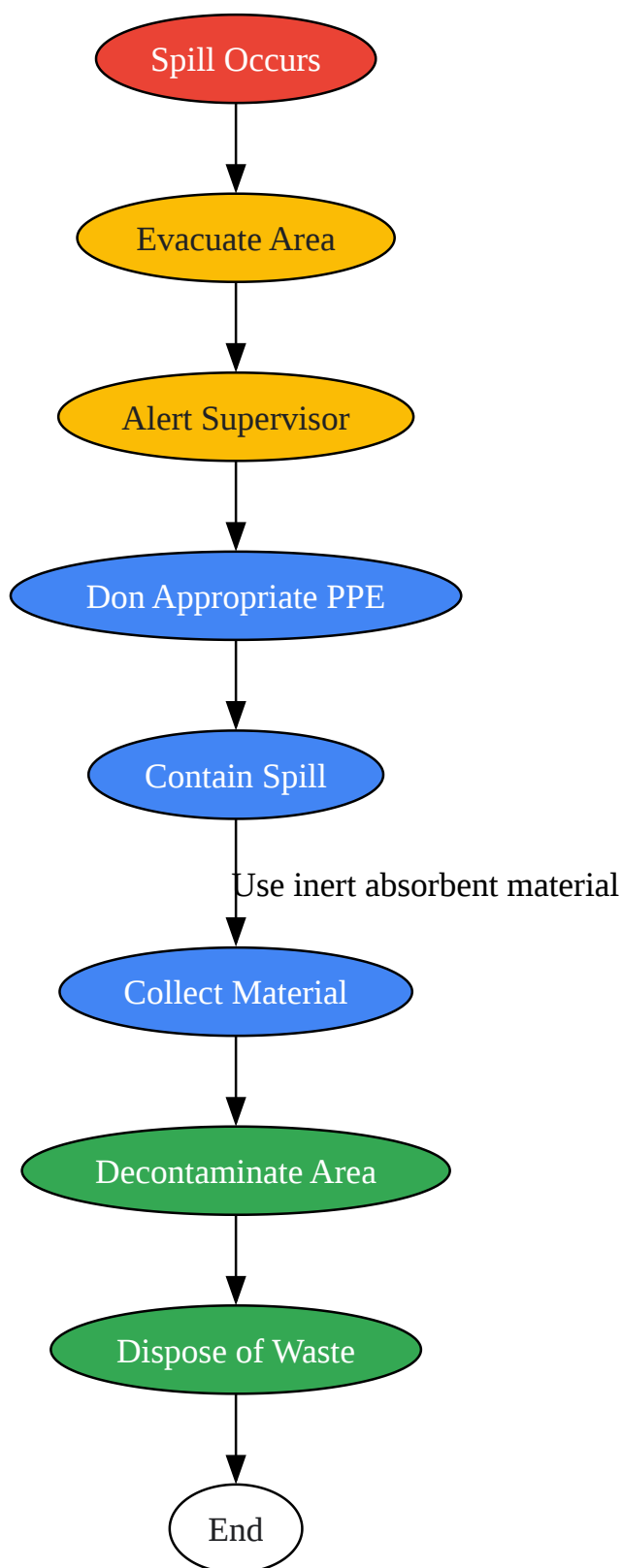
Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- Keep apart from incompatible materials such as strong oxidizing agents.

Emergency Procedures and First Aid

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [2]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention. [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [4]



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Disposal Plan

All waste materials must be handled as hazardous waste.

- Collection: Collect waste in suitable, closed, and properly labeled containers.^[2]
- Disposal: Dispose of contents and container in accordance with all applicable local, state, and federal regulations. This may involve dissolving the material in a combustible solvent and burning in a chemical incinerator equipped with an afterburner and scrubber. Do not allow the product to enter drains.

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